

Application Notes and Protocols: Diisopropyl Terephthalate in Coatings and Adhesives

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisopropyl terephthalate (DIPT) is an ester of terephthalic acid and isopropanol, appearing as a colorless to pale yellow liquid.[1] It is characterized by its low volatility and high thermal stability, making it a versatile component in various industrial formulations.[1] In the realm of coatings and adhesives, DIPT primarily functions as a plasticizer and a solvent.[1] Its incorporation into polymer matrices, such as polyvinyl chloride (PVC), enhances flexibility, durability, and workability.[1] As a solvent, it can be used to modify the viscosity and application properties of coating and adhesive systems.[1]

Mechanism of Action

In polymer-based coatings and adhesives, **diisopropyl terephthalate** acts as a plasticizer by embedding itself between the polymer chains. This disrupts the intermolecular forces, leading to increased free volume and flexibility of the polymer matrix. The result is a reduction in the glass transition temperature (Tg), melt viscosity, and elastic modulus of the final product. This enhanced flexibility is crucial for applications where the coating or adhesive must withstand bending, impact, or temperature fluctuations without cracking or delaminating.

Data Presentation



While specific quantitative performance data for **diisopropyl terephthalate** in coatings and adhesives is not readily available in public literature, the following tables provide an example of how to structure and present such data once obtained through experimentation. The data presented for Dioctyl Terephthalate (DOTP), a related and well-studied terephthalate plasticizer, can serve as a reference.

Table 1: Physical and Chemical Properties of Terephthalate Plasticizers

Property	Diisopropyl Terephthalate (DIPT)	Dioctyl Terephthalate (DOTP) - Example	Unit
Molecular Weight	250.29	390.57	g/mol
Appearance	Colorless to pale yellow liquid	Clear, colorless liquid	-
Density (25°C)	1.05 - 1.11 (estimated)[1]	0.983	g/cm³
Viscosity (25°C)	Data not available	63	mPa·s
Acid Value	Data not available	≤ 0.04	mg KOH/g
Purity	≥ 95% (typical)	≥ 99.5	%
Flash Point	Data not available	> 210	°C
Water Content	Data not available	≤ 0.1	wt %

Note: Data for DIPT is based on available information; some values are not available. DOTP data is provided for illustrative purposes.

Table 2: Performance of Terephthalate Plasticizers in a Model PVC Coating Formulation



Property	Control (No Plasticizer)	Formulation with 30 phr DIPT	Formulation with 30 phr DOTP - Example	Unit	Test Method
Tensile Strength	Data not available	Data not available	Data not available	МРа	ASTM D882
Elongation at Break	Data not available	Data not available	Data not available	%	ASTM D882
Shore A Hardness	Data not available	Data not available	Data not available	-	ASTM D2240
Low- Temperature Flexibility	Data not available	Data not available	Data not available	°C	ASTM D1790
Plasticizer Migration (24h, 70°C)	N/A	Data not available	Data not available	% weight loss	ASTM D1203

Note: "phr" stands for parts per hundred of resin. This table is an example; users should populate it with their own experimental data.

Table 3: Performance of Terephthalate Plasticizers in a Model Adhesive Formulation



Property	Control (No Plasticizer)	Formulation with 15 phr DIPT	Formulation with 15 phr DOTP - Example	Unit	Test Method
Viscosity (25°C)	Data not available	Data not available	Data not available	сР	ASTM D2196
180° Peel Adhesion	Data not available	Data not available	Data not available	N/25mm	ASTM D3330
Lap Shear Strength	Data not available	Data not available	Data not available	MPa	ASTM D1002
Open Time	Data not available	Data not available	Data not available	minutes	Internal Method
Curing Time	Data not available	Data not available	Data not available	hours	Internal Method

Note: This table is an example; users should populate it with their own experimental data.

Experimental Protocols

The following are detailed protocols for evaluating the performance of **diisopropyl terephthalate** in coating and adhesive formulations.

Protocol for Evaluating DIPT in a PVC Coating Formulation

Objective: To determine the effect of DIPT concentration on the mechanical properties of a PVC-based coating.

Materials:

- PVC resin
- Diisopropyl terephthalate (DIPT)



- Primary plasticizer (if DIPT is used as a co-plasticizer)
- Stabilizers
- Solvent (e.g., MEK, THF)
- Substrate for coating (e.g., glass plates, steel panels)

Equipment:

- High-shear mixer
- Film applicator (e.g., drawdown bar)
- Drying oven
- · Tensile tester
- Durometer (Shore A)
- Low-temperature flexibility tester

Procedure:

- Formulation Preparation:
 - In a high-shear mixer, blend the PVC resin and stabilizers until a homogenous powder is obtained.
 - Slowly add the pre-weighed diisopropyl terephthalate (and any other plasticizers) to the powder mixture while mixing.
 - Gradually add the solvent and continue mixing until a uniform dispersion (plastisol) is achieved.
 - Prepare formulations with varying concentrations of DIPT (e.g., 10, 20, 30, 40 phr).
- Coating Application:





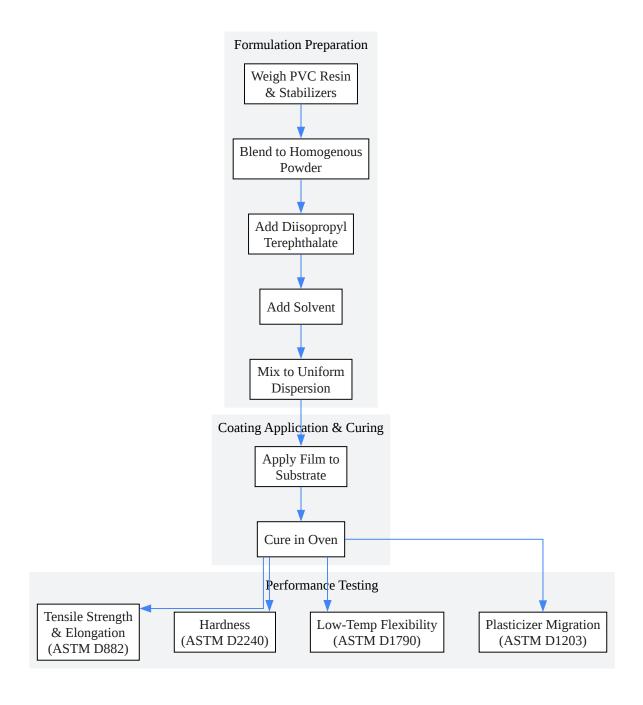


- Apply the prepared PVC formulation onto the substrate using a film applicator to a specified thickness.
- Cure the coated substrates in a drying oven at a specified temperature and time to ensure complete solvent evaporation and fusion of the plastisol.

Performance Testing:

- Tensile Strength and Elongation (ASTM D882): Cut the cured films into dumbbell shapes and measure the tensile strength and elongation at break using a tensile tester.
- Hardness (ASTM D2240): Measure the Shore A hardness of the cured film using a durometer.
- Low-Temperature Flexibility (ASTM D1790): Determine the temperature at which the coated sample cracks upon bending.
- Plasticizer Migration (ASTM D1203): Measure the weight loss of the cured film after a specified time at an elevated temperature.





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Fig. 1: Workflow for Evaluating DIPT in PVC Coatings



Protocol for Evaluating DIPT in an Adhesive Formulation

Objective: To assess the impact of DIPT on the rheological and adhesive properties of a model adhesive.

Materials:

- Base polymer for the adhesive (e.g., acrylic, polyurethane)
- Diisopropyl terephthalate (DIPT)
- Tackifiers
- Other additives (e.g., antioxidants, fillers)
- Solvent (if applicable)
- Substrates for bonding (e.g., stainless steel, polypropylene)

Equipment:

- Laboratory mixer
- Viscometer
- Adhesion/peel tester
- Tensile tester for lap shear testing

Procedure:

- Formulation Preparation:
 - In a laboratory mixer, dissolve the base polymer in the solvent (if used).
 - Add the **diisopropyl terephthalate** and mix until fully incorporated.
 - Add tackifiers and other additives, and continue mixing until a homogenous adhesive is formed.

Methodological & Application





Prepare formulations with different concentrations of DIPT.

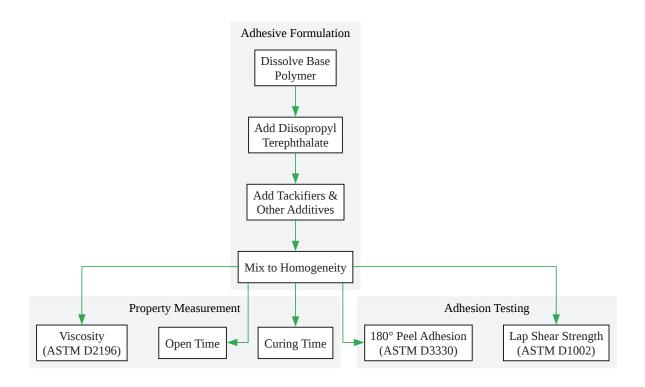
• Property Measurement:

- Viscosity (ASTM D2196): Measure the viscosity of the formulated adhesive at a controlled temperature.
- Open Time: Determine the maximum time after application during which a bond can still be formed.
- Curing Time: Measure the time required for the adhesive to reach its full bond strength.

· Adhesion Testing:

- 180° Peel Adhesion (ASTM D3330): Apply the adhesive to a flexible substrate, bond it to a rigid substrate, and measure the force required to peel the flexible substrate at a 180° angle.
- Lap Shear Strength (ASTM D1002): Prepare single-lap-joint specimens with the adhesive between two rigid substrates and measure the shear strength using a tensile tester.





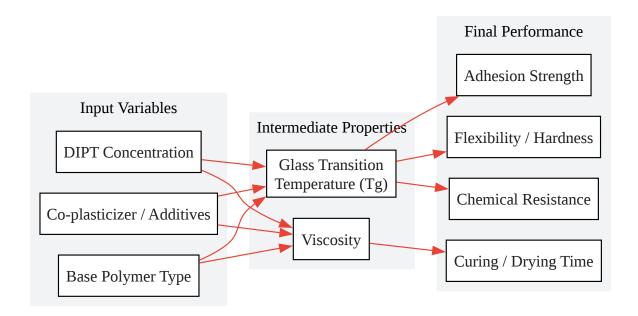
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Fig. 2: Workflow for Evaluating DIPT in Adhesives

Logical Relationships in Formulation

The selection and concentration of **diisopropyl terephthalate** in a coating or adhesive formulation are governed by a series of logical relationships aimed at achieving the desired end-product properties.





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Fig. 3: Logical Flow of DIPT Formulation

Conclusion

Diisopropyl terephthalate is a valuable component in the formulation of coatings and adhesives, primarily for its function as a plasticizer and solvent. Its use can significantly improve the flexibility and durability of the final product. The provided protocols offer a systematic approach to evaluating its performance and optimizing its concentration in various formulations. It is recommended that researchers and formulators conduct their own comprehensive studies to determine the precise quantitative effects of **diisopropyl terephthalate** in their specific systems.

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References



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